Niraparib Technical Support Center for Research Applications

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Compound of Interest	
Compound Name:	Niraparib
Cat. No.:	B1663559

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **niraparib** for laboratory use. It includes frequently asked questions, troubleshooting advice, and detailed protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store solid **niraparib** powder?

A: Solid **niraparib** should be stored at room temperature, between 20°C to 25°C (68°F to 77°F).[1][2] It is recommended to keep it in a dry location and protected from light.[1] For long-term storage, keeping the powder at -20°C can ensure stability for up to three years.[3]

Q2: What is the best way to prepare and store **niraparib** stock solutions?

A: **Niraparib** is soluble in DMSO and methanol.[3][4] For stock solutions, dissolve **niraparib** in fresh, anhydrous DMSO.[3] Once prepared, it is crucial to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[3][5]

Q3: What are the recommended storage conditions for **niraparib** stock solutions?

A: The optimal storage temperature depends on the duration of storage. For short-term storage (up to one month), -20°C is suitable. For long-term storage (up to six months), -80°C is

recommended.[5] A study has also shown that stock solutions of **niraparib** in methanol are stable for at least 26 days when stored at 2-8°C.[4]

Q4: Is **niraparib** stable in aqueous solutions or cell culture media?

A: While specific data on long-term stability in aqueous media is limited, it is best practice to prepare fresh dilutions from your frozen stock solution for each experiment. **Niraparib** has been shown to be stable in human plasma for at least 72 hours at room temperature, suggesting a degree of stability in biological fluids.[4]

Q5: Is **niraparib** sensitive to particular stress conditions?

A: **Niraparib** is a notably stable compound. Forced degradation studies have shown it to be stable under a range of stress conditions, including acidic, basic, neutral, and oxidative environments.[6][7][8][9] One study reported less than 10% degradation across all tested stress conditions.[10][11]

Data Summary Tables

Table 1: Storage Conditions for Solid **Niraparib**

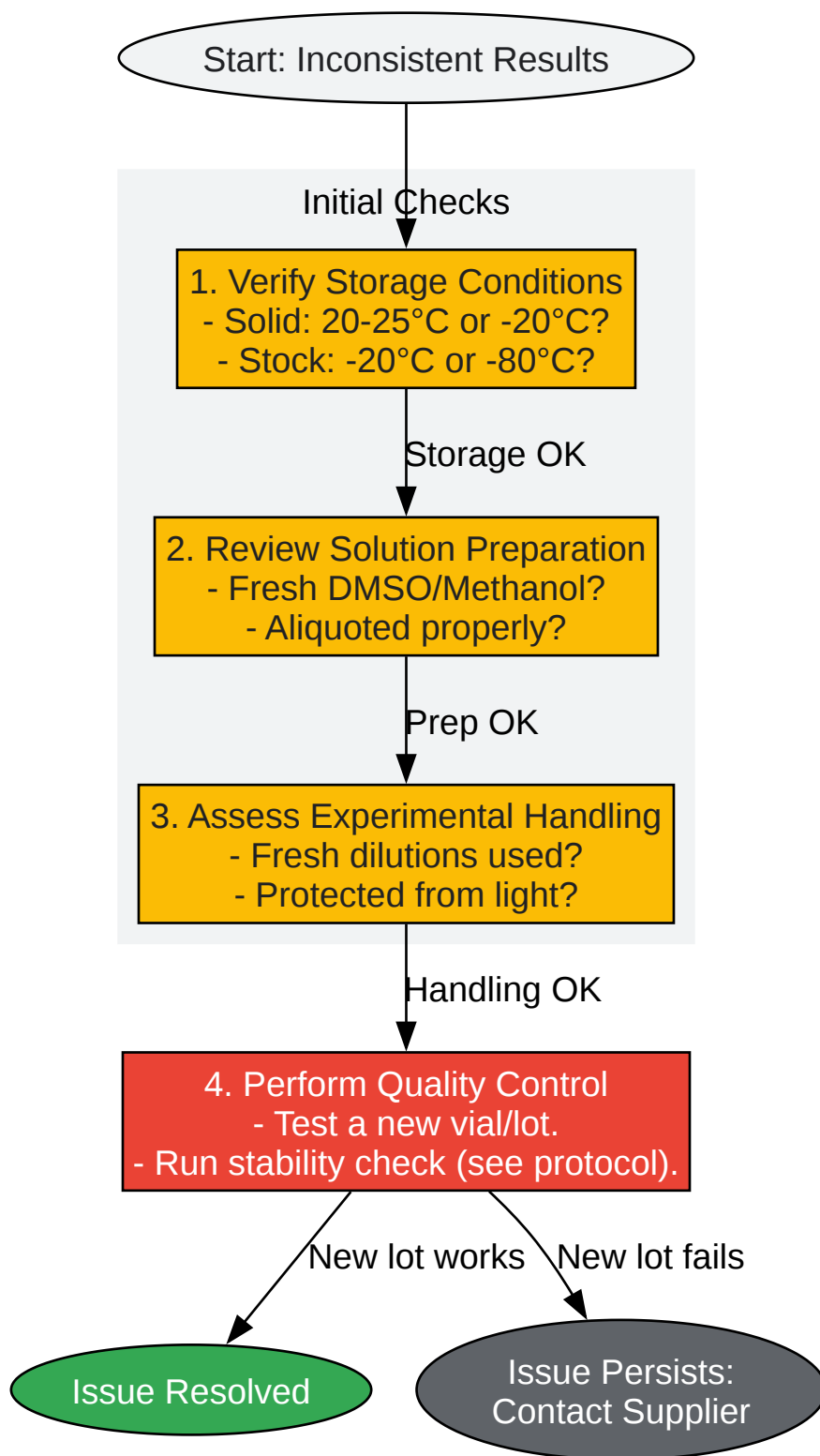| Condition	Temperature	Duration	Additional Notes
Standard	20°C to 25°C (Room Temp)	Short-term	Protect from light and moisture.[1][2]
Long-Term	-20°C	Up to 3 years	As powder.[3]

Table 2: Stability of **Niraparib** Stock Solutions

Solvent	Concentration	Storage Temperature	Duration	Stability Finding
Methanol	Not Specified	2-8°C	26 days	Stable, with minimal change observed.[4]
DMSO	Not Specified	-20°C	1 month	Recommended for aliquoted solutions.[5]
DMSO	Not Specified	-80°C	6 months	Recommended for aliquoted solutions.[5]
Plasma	LQC & HQC*	Room Temperature	72 hours	Stable in human plasma.[4]

*LQC & HQC: Low and High-Quality Control concentrations.

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

This could be related to the stability and handling of your **niraparib** compound. Follow this troubleshooting workflow to identify the potential source of the issue.

Start: Inconsistent Results

Initial Checks

1. Verify Storage Conditions
- Solid: 20-25°C or -20°C?
- Stock: -20°C or -80°C?

Storage OK

2. Review Solution Preparation
- Fresh DMSO/Methanol?
- Aliquoted properly?

Prep OK

3. Assess Experimental Handling
- Fresh dilutions used?
- Protected from light?

Handling OK

4. Perform Quality Control
- Test a new vial/lot.
- Run stability check (see protocol).

New lot works

New lot fails

Issue Resolved

Issue Persists:
Contact Supplier

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Caption: Troubleshooting workflow for inconsistent results.

Experimental Protocols

Protocol: Forced Degradation Study to Confirm Niraparib Stability

This protocol is adapted from methodologies used in published stability studies to help researchers verify the stability of **niraparib** under their specific experimental conditions.[7][9]

Objective: To assess the stability of a **niraparib** solution under hydrolytic (acidic, basic) and oxidative stress.

Materials:

- **Niraparib** powder

- Solvent (e.g., Acetonitrile/Water mixture, 25:75 v/v)

- 1 M HCl (for acidic stress)

- 1 M NaOH (for basic stress)

- 15% H_2O_2 (for oxidative stress)

- Neutralizing agents (e.g., 1 M NaOH for acid, 1 M HCl for base)

- UHPLC-MS system for analysis

Methodology:

- Sample Preparation:

  - Prepare a stock solution of **niraparib** in your chosen solvent at a known concentration (e.g., 1 mg/mL).

  - For each stress condition, mix the **niraparib** stock with the stress agent (e.g., 1 M HCl, 1 M NaOH, or 15% H_2O_2) in a defined ratio. A control sample should be prepared with the solvent only.

- Incubation:

  - Incubate the samples at a controlled temperature (e.g., 60°C).

  - Collect aliquots at various time points (e.g., 0, 2, 6, 24, and 48 hours).

- Neutralization & Analysis:

  - Before analysis, neutralize the acidic and basic samples.

  - Analyze all samples, including the control, using a validated UHPLC-MS method to quantify the remaining **niraparib** and identify any potential degradation products.

- Data Interpretation:

  - Compare the peak area of **niraparib** in the stressed samples to the control sample at each time point. A minimal decrease in the **niraparib** peak area confirms its stability under the tested condition.
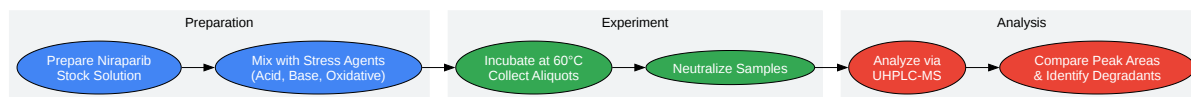
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Caption: Experimental workflow for a forced degradation study.

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